

A Comparative Guide to the Defect Tolerance of Bismuth Iodide

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Compound of Interest

Compound Name: *Bismuth iodide*

CAS No.: *12262-07-6*

Cat. No.: *B085570*

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The search for next-generation semiconductor materials for optoelectronic applications has led to significant interest in bismuth-based compounds as non-toxic and stable alternatives to lead-halide perovskites. Among these, **bismuth iodide** (BiI_3) has been a subject of intense research. This guide provides an objective comparison of the defect tolerance and performance of **bismuth iodide** against its key alternatives, namely bismuth oxyiodide (BiOI) and lead-halide perovskites, supported by experimental data.

At a Glance: Performance Comparison

A critical aspect of a semiconductor's performance in optoelectronic devices is its ability to tolerate intrinsic and extrinsic defects. The following table summarizes key performance metrics that reflect the defect tolerance of **bismuth iodide** and its alternatives.

Property	Bismuth Iodide (BiI ₃)	Bismuth Oxyiodide (BiOI)	Lead-Halide Perovskites (e.g., MAPbI ₃)
Defect Density	High (can be >10 ¹⁶ cm ⁻³)	Low (tolerant to antisite and vacancy defects)[1][2]	Relatively high but often "shallow" defects (10 ¹³ –10 ¹⁷ cm ⁻³)[3]
Carrier Mobility	Single Crystal: up to 260 cm ² V ⁻¹ s ⁻¹ (electron)[4]; Thin Film: Lower	Thin Film: ~3 cm ² V ⁻¹ s ⁻¹ at 295 K[5][6]	Thin Film: 1-100 cm ² V ⁻¹ s ⁻¹ [7][8]
Carrier Lifetime	Single Crystal: ~1.3-1.5 ns[9]; Thin Film: 180-240 ps[9]	>1 ns[10]	Long (>1 μs) in thin films[11]
Power Conversion Efficiency (PCE)	Low (~1.5%)[12]	Moderate (~1-2%)[12][13]	High (>25%)[14][15][16][17]

The Controversy of Defect Tolerance in Bismuth Iodide

The concept of "defect tolerance" in semiconductors refers to the ability of a material to maintain its desirable electronic properties even in the presence of a significant concentration of defects. This property is a hallmark of lead-halide perovskites, contributing to their remarkable efficiencies.

For **bismuth iodide**, the situation is more complex. While the presence of the Bi³⁺ 6s² lone pair was initially thought to confer defect tolerance, experimental evidence suggests that BiI₃ is not inherently defect-tolerant. Intrinsic point defects in BiI₃ can create deep energy levels within the band gap, acting as non-radiative recombination centers that are detrimental to device performance.

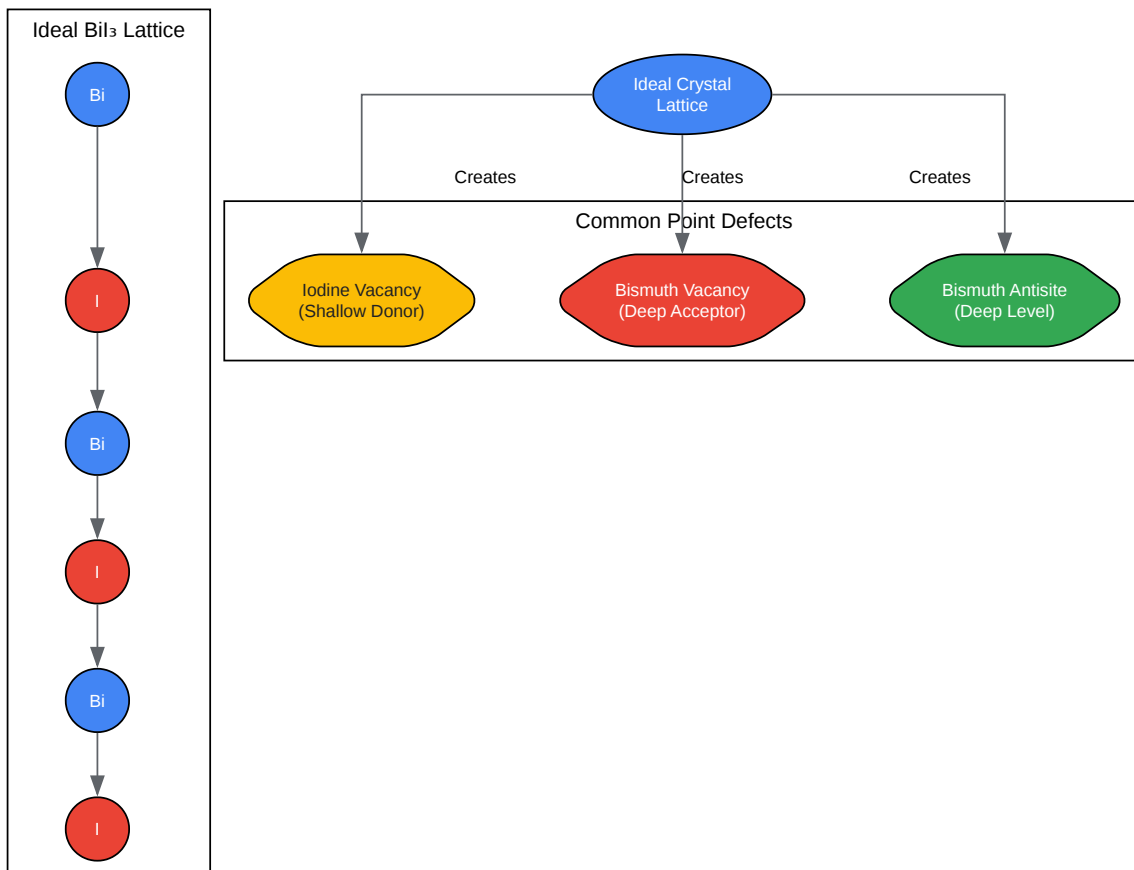
In contrast, bismuth oxyiodide (BiOI) has demonstrated superior defect tolerance.[1][2] Theoretical and experimental studies have shown that the most common defects in BiOI, such

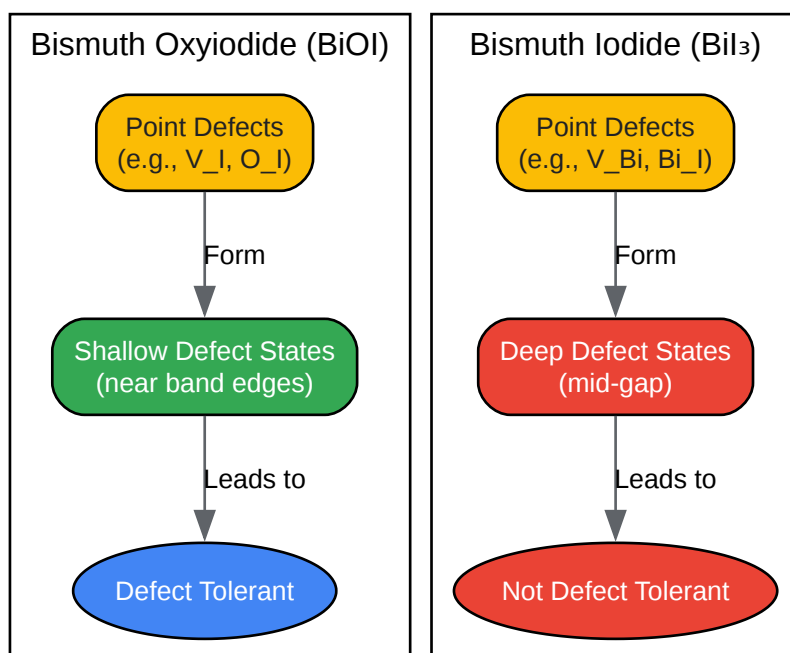
as iodine vacancies and oxygen antisite defects, tend to create shallow energy levels that do not significantly impede charge carrier transport.^[10] This inherent tolerance to defects makes BiOI a more promising candidate for efficient optoelectronic devices compared to BiI₃.

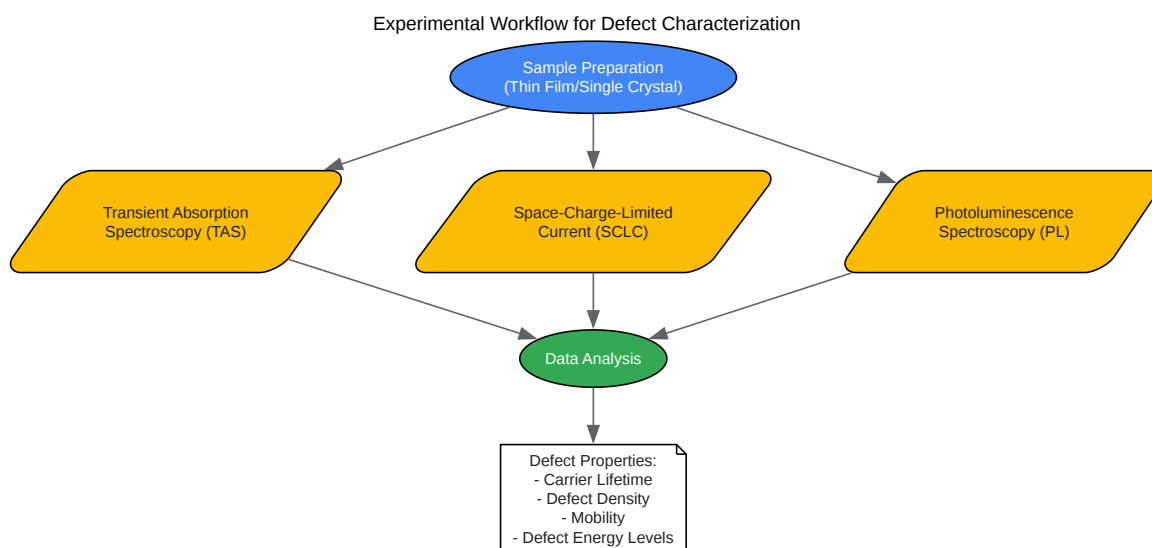
Visualizing the Defect Landscape

The following diagrams, generated using the DOT language, illustrate key concepts related to the crystal structure, defect tolerance mechanisms, and experimental characterization of these materials.

Crystal Structure and Common Point Defects in Bismuth Iodide



Mechanism of Defect Tolerance: BiOI vs. BiI₃



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